

# Physical and chemical properties of Tetrabutylammonium tribromide for reaction planning

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## Compound of Interest

Compound Name: Tetrabutylammonium tribromide

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An In-depth Technical Guide to **Tetrabutylammonium Tribromide** for Reaction Planning

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Tetrabutylammonium tribromide** (TBATB) is a versatile and efficient reagent in organic synthesis, primarily utilized as a solid, stable, and easy-to-handle source of bromine. Its applications span a wide range of transformations, including the bromination of alkenes, alkynes, ketones, and aromatic compounds. Furthermore, its phase-transfer catalytic properties enable reactions between reactants in immiscible phases. This technical guide provides a comprehensive overview of the physical and chemical properties of TBATB, detailed experimental protocols for key reactions, and an exploration of its reaction mechanisms, designed to aid researchers in effective reaction planning and execution.

## Introduction

**Tetrabutylammonium tribromide**, with the chemical formula  $[N(C_4H_9)_4]Br_3$ , is a quaternary ammonium salt composed of a tetrabutylammonium cation and a linear tribromide anion.[1] Unlike liquid bromine, which is highly corrosive, volatile, and hazardous, TBATB is a stable, crystalline solid, making it a safer and more convenient alternative for bromination reactions.[2] [3] Its solubility in a variety of organic solvents further enhances its utility in a broad spectrum of

synthetic applications.<sup>[4]</sup> This guide will delve into the essential properties and applications of TBATB, providing practical information for laboratory use.

## Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of a reagent is paramount for successful reaction planning. The key properties of TBATB are summarized in the tables below.

### General Properties

Property	Value	Reference(s)
Chemical Formula	C <sub>16</sub> H <sub>36</sub> Br <sub>3</sub> N	<sup>[1]</sup>
Molecular Weight	482.18 g/mol	<sup>[5]</sup>
Appearance	Orange to yellow crystalline powder	<sup>[2]</sup>
Melting Point	71-76 °C	<sup>[1]</sup>

### Solubility

Solvent	Solubility	Reference(s)
Water	Insoluble	[4]
Chloroform	Soluble	[4]
Dichloromethane	Soluble	[4]
Acetonitrile	Soluble	[4]
Ethyl Acetate	Soluble	[4]
Methanol	Soluble	[6]
Anhydrous Acetic Acid	50 g/100 mL	[7]
Trichloroethylene	10 g/100 mL	[7]
THF, Dioxane	Soluble	[7]
DMF, DMSO	Very Soluble	[7]
Alcohols	Slightly Soluble	[7]
Acetone	Soluble with slow reaction	[7]

## Stability and Handling

Parameter	Information	Reference(s)
Stability	Stable under normal conditions.	[2]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.	[8]
Incompatibilities	Strong oxidizing agents.	[8]
Decomposition	High temperatures can accelerate decomposition into bromine (Br <sub>2</sub> ) and tetrabutylammonium bromide.	[9]

## Reaction Applications and Experimental Protocols

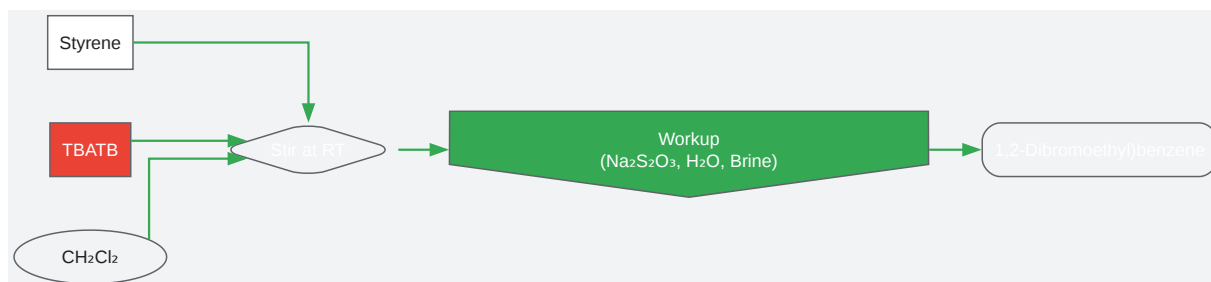
TBATB is a versatile reagent employed in a variety of organic transformations. This section details its primary applications and provides representative experimental protocols.

### Bromination of Alkenes

TBATB is an effective reagent for the addition of bromine across double bonds in alkenes to form vicinal dibromides. The reaction typically proceeds under mild conditions with high yields.

#### Experimental Protocol: Bromination of Styrene

- Materials: Styrene, **Tetrabutylammonium tribromide** (TBATB), Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Procedure:
  - In a round-bottom flask, dissolve styrene (1.0 mmol) in dichloromethane (10 mL).
  - Add TBATB (1.1 mmol) to the solution in one portion at room temperature.
  - Stir the reaction mixture at room temperature and monitor the reaction progress by Thin Layer Chromatography (TLC). The disappearance of the orange color of TBATB indicates the consumption of the reagent.
  - Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) to remove any unreacted bromine.
  - Separate the organic layer, wash with water and brine, and then dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
  - Evaporate the solvent under reduced pressure to obtain the crude product.
  - Purify the crude product by recrystallization or column chromatography to yield (1,2-dibromoethyl)benzene.



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**Caption:** Workflow for the bromination of styrene using TBATB.

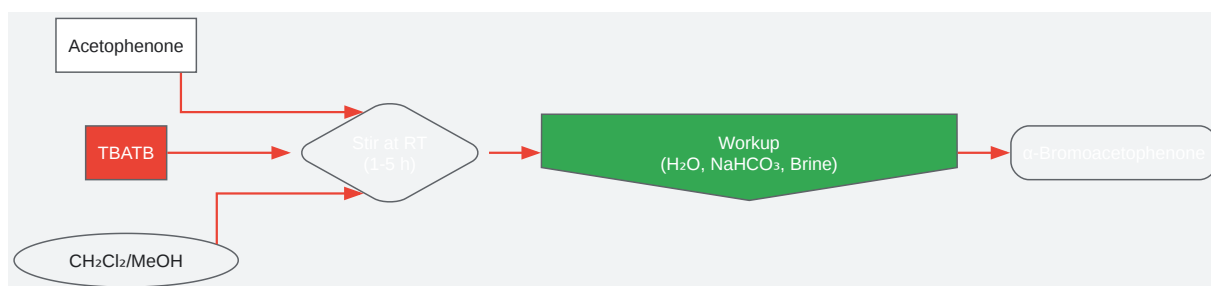
## α-Bromination of Ketones

TBATB is widely used for the regioselective α-bromination of ketones. The reaction is typically carried out in a suitable solvent and proceeds via an enol or enolate intermediate.<sup>[6]</sup>

### Experimental Protocol: α-Bromination of Acetophenone

- Materials: Acetophenone, **Tetrabutylammonium tribromide** (TBATB), Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>), Methanol (MeOH).
- Procedure:
  - Dissolve acetophenone (1.0 mmol) in a mixture of dichloromethane (10 mL) and methanol (2 mL) in a round-bottom flask.<sup>[6]</sup>
  - Add TBATB (1.0 mmol) to the solution at room temperature.<sup>[6]</sup>
  - Stir the mixture for 1-5 hours, monitoring the reaction by TLC.<sup>[6]</sup>
  - After completion, pour the reaction mixture into cold water.
  - Extract the product with dichloromethane.

- Wash the organic layer with a saturated solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) and concentrate under reduced pressure.
- Recrystallize the crude product from a suitable solvent to obtain pure  $\alpha$ -bromoacetophenone.[6]



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**Caption:** General workflow for the  $\alpha$ -bromination of acetophenone.

## Bromination of Aromatic Compounds

TBATB can be used for the electrophilic bromination of activated aromatic rings, such as phenols and anilines. The regioselectivity of the reaction is often high, favoring para-substitution.[10]

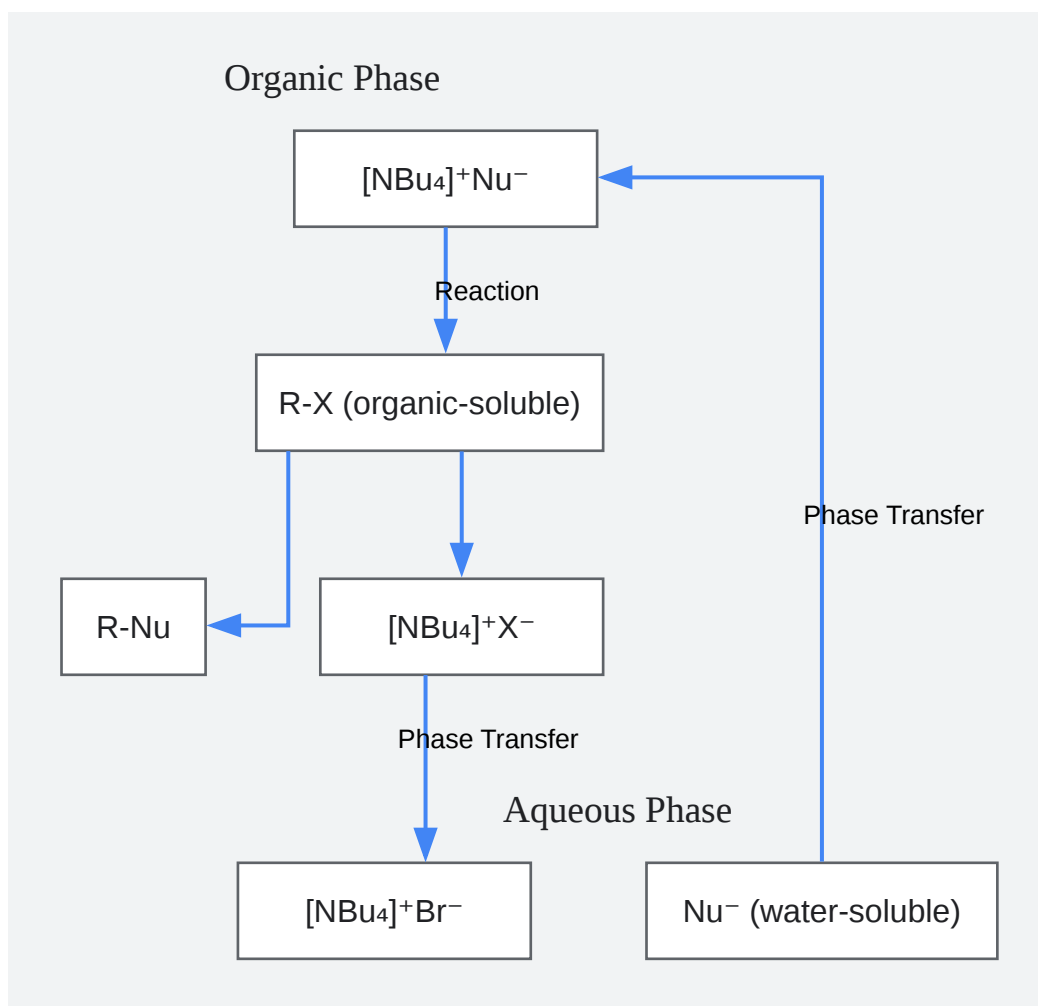
### Experimental Protocol: Bromination of Phenol

- Materials: Phenol, **Tetrabutylammonium tribromide** (TBATB), Dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Procedure:
  - In a flask, dissolve phenol (1.0 mmol) in dichloromethane (10 mL).

- Add TBATB (1.0 mmol) to the solution at 20 °C.[10]
- Stir the reaction mixture at this temperature until the starting material is consumed (monitored by TLC).
- Upon completion, wash the reaction mixture with an aqueous solution of sodium bisulfite to remove excess bromine.
- Separate the organic layer, wash with water, and dry over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation.
- Purify the residue by column chromatography on silica gel to afford the p-bromophenol as the major product.[10]

## Phase-Transfer Catalysis

The tetrabutylammonium cation in TBATB can act as a phase-transfer catalyst, facilitating reactions between a water-soluble nucleophile and an organic-soluble substrate.[4][9]



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**Caption:** Mechanism of phase-transfer catalysis using a quaternary ammonium salt.

## Reaction Mechanisms

The synthetic utility of TBATB stems from the reactivity of the tribromide anion ( $\text{Br}_3^-$ ).

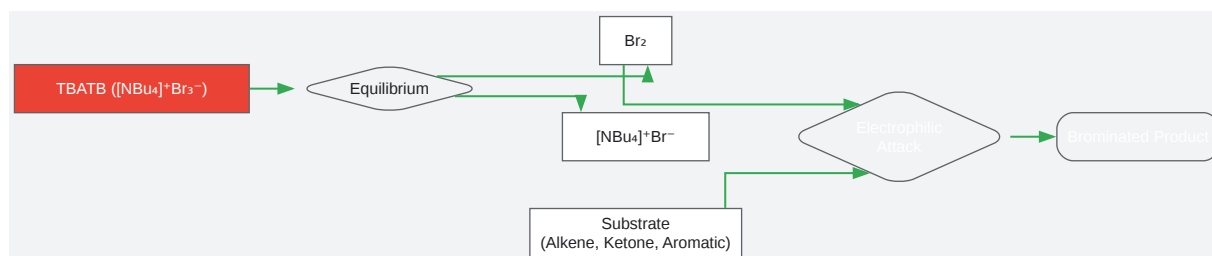
## Bromination Reactions

In solution, the tribromide anion is in equilibrium with molecular bromine and a bromide anion:



The molecular bromine generated acts as the electrophile in addition and substitution reactions. For the  $\alpha$ -bromination of ketones, the reaction is believed to proceed through a slow enolization of the ketone followed by a fast bromination step.[6]





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**Caption:** General mechanism of bromination using TBATB.

## Safety and Handling

While TBATB is significantly safer than liquid bromine, appropriate safety precautions should always be observed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the reagent.
- Handling: Avoid inhalation of dust. Use in a well-ventilated area or a fume hood. Avoid contact with skin and eyes.
- First Aid: In case of contact, wash the affected area with copious amounts of water. If inhaled, move to fresh air. If irritation persists, seek medical attention.
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations.

## Conclusion

**Tetrabutylammonium tribromide** is a highly valuable reagent for modern organic synthesis. Its stability, ease of handling, and versatile reactivity make it an excellent choice for a variety of bromination reactions and as a phase-transfer catalyst. The information provided in this guide is intended to assist researchers in the safe and effective use of TBATB for their synthetic endeavors, contributing to the development of efficient and robust chemical processes.

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